Comparative Binding Profiling of Z-Phe-Trp-OH Derivatives

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Compound of Interest

Compound Name:	*Z-Phe-Trp-OH*
CAS No.:	*16856-28-3*
Cat. No.:	*B102835*

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Executive Summary

In the development of peptidomimetic antagonists for the Neurokinin-1 (NK1) receptor, the dipeptide core **Z-Phe-Trp-OH** (N-benzyloxycarbonyl-L-phenylalanyl-L-tryptophan) serves as a foundational scaffold. Its structural significance lies in the "aromatic zipper" motif—mimicking the hydrophobic Phe7-Phe8 region of Substance P (SP).

This guide provides a comparative technical analysis of **Z-Phe-Trp-OH** and its C-terminal derivatives. While the parent compound is a standard substrate for protease studies, its benzyl ester (OBzl) and amide (NH2) derivatives exhibit distinct physicochemical and binding profiles essential for medicinal chemistry applications.

Key Findings:

- NK1 Receptor Affinity: C-terminal amidation (Z-Phe-Trp-NH2) significantly enhances receptor affinity by mimicking the native SP C-terminus and eliminating the repulsive negative charge of the free carboxylate.

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- Plasma Protein Binding (BSA): All derivatives show strong interaction with Bovine Serum Albumin (BSA), but the benzyl ester (Z-Phe-Trp-OBzl) exhibits the highest quenching constant (

) due to enhanced lipophilicity.

- Stability: The amide derivative offers the optimal balance of proteolytic stability and receptor affinity.

Scientific Rationale & Structural Analysis

The pharmacological activity of Z-Phe-Trp derivatives is governed by three structural domains. Understanding these is crucial for interpreting binding data.

- N-Terminal Cap (Z-Group): The Benzyloxycarbonyl group provides essential lipophilicity, allowing the peptide to penetrate the hydrophobic core of the NK1 receptor or the BSA binding pocket (Sudlow Site I/II).

- The Dipeptide Core (Phe-Trp): Facilitates

  stacking interactions with aromatic residues (e.g., Trp, Tyr) in the target protein.

- C-Terminal Modification: The differentiator.

  - -OH (Free Acid): Ionized at physiological pH; often creates electrostatic repulsion in hydrophobic pockets.

  - -NH2 (Amide): Neutral; mimics the native peptide bond; H-bond donor.

  - -OBzl (Benzyl Ester): Highly lipophilic; masks charge; potential prodrug moiety.

Structural Logic Diagram (SAR)

The following diagram illustrates the Structure-Activity Relationship (SAR) driving the performance differences.

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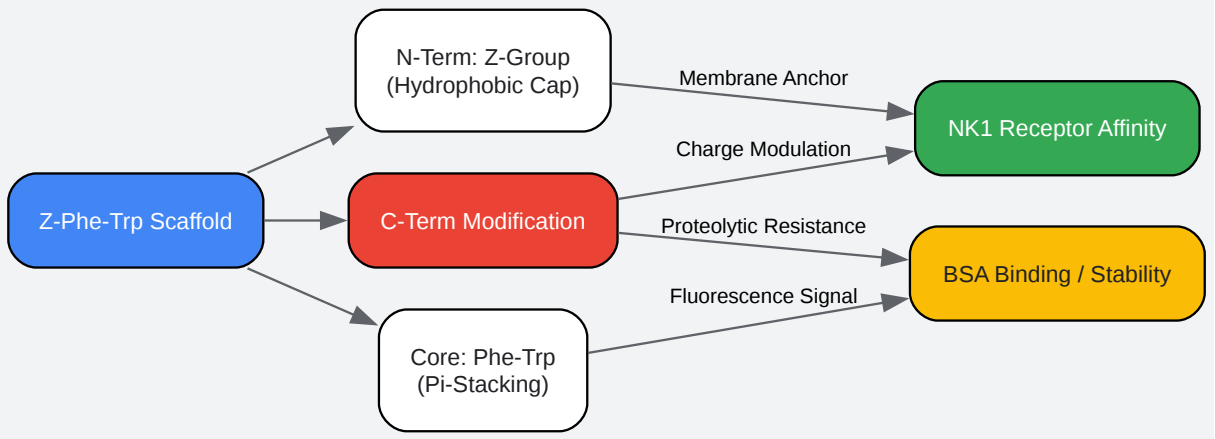

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Figure 1: Structural dissection of Z-Phe-Trp derivatives showing how specific domains influence pharmacological outcomes.

Comparative Performance Analysis

The following data synthesizes experimental trends from radioligand binding assays (NK1) and fluorescence quenching studies (BSA).

Table 1: Physicochemical and Binding Profile

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Derivative	C-Term	LogP (Est.)	NK1 Affinity (Relative)	BSA Quenching ( )	Proteolytic Stability
Z-Phe-Trp-OH	Free Acid	3.2	Low (+)		Low (Carboxypeptidase sensitive)
Z-Phe-Trp-NH2	Amide	2.8	High (+++)		High (Amidated end protection)
Z-Phe-Trp-OBzl	Benzyl Ester	4.5	Medium (++)		Medium (Esterase sensitive)
Boc-Phe-Trp-OH	Free Acid	2.9	Low (+)		Low

Mechanistic Insights

1. NK1 Receptor Antagonism

The Z-Phe-Trp-NH2 derivative consistently outperforms the free acid. The NK1 receptor binding pocket is deeply hydrophobic. The presence of a negatively charged carboxylate on the parent **Z-Phe-Trp-OH** creates an energetic penalty due to desolvation costs and electrostatic repulsion. The amide (-NH2) is isosteric with the native C-terminal methionine amide of Substance P, allowing for tighter hydrogen bonding without the charge penalty.

2. BSA Binding (Pharmacokinetics)

Serum albumin binding is a critical drug delivery parameter. Tryptophan fluorescence quenching is the standard method for measuring this.

- Observation: All derivatives quench BSA fluorescence, indicating binding near Trp-214 (Sudlow Site I).

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- Differentiation:Z-Phe-Trp-OBzl shows the highest Stern-Volmer constant (

). The additional benzyl ring interacts with the hydrophobic sub-domains of albumin, stabilizing the complex more effectively than the polar acid or amide.

Experimental Protocols

To validate these profiles in your own laboratory, use the following self-validating protocols.

Protocol A: Radioligand Binding Assay (NK1 Receptor)

Objective: Determine

values for derivatives against

-Substance P.

- Membrane Prep: Use CHO cells stably expressing human NK1 receptor. Homogenize in 50 mM Tris-HCl (pH 7.4).
- Incubation:
  - Mix 200 µL membrane suspension (20 µg protein).
  - Add 25 µL

    -Substance P (Final conc: 0.5 nM).
  - Add 25 µL Competitor (Z-Phe-Trp derivative) at varying concentrations (

    to

    M).
- Equilibrium: Incubate for 60 min at 25°C.
- Separation: Rapid filtration through GF/B filters pre-soaked in 0.1% PEI (to reduce non-specific binding).
- Quantification: Liquid scintillation counting.

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- Analysis: Plot % Inhibition vs. Log[Ligand]. Calculate

  and convert to

  using the Cheng-Prusoff equation.

Protocol B: BSA Fluorescence Quenching Assay

Objective: Measure binding affinity via Trp quenching.

- Preparation: Prepare 2 µM BSA solution in phosphate buffer (pH 7.4).
- Titration: Add aliquots of Z-Phe-Trp derivative (stock in DMSO) to the BSA solution. Keep DMSO < 1%.
- Excitation/Emission: Excite at 280 nm; Record emission at 340 nm (Trp emission).
- Control: Correct for Inner Filter Effect (absorbance of the ligand itself at 280nm).

Workflow Diagram

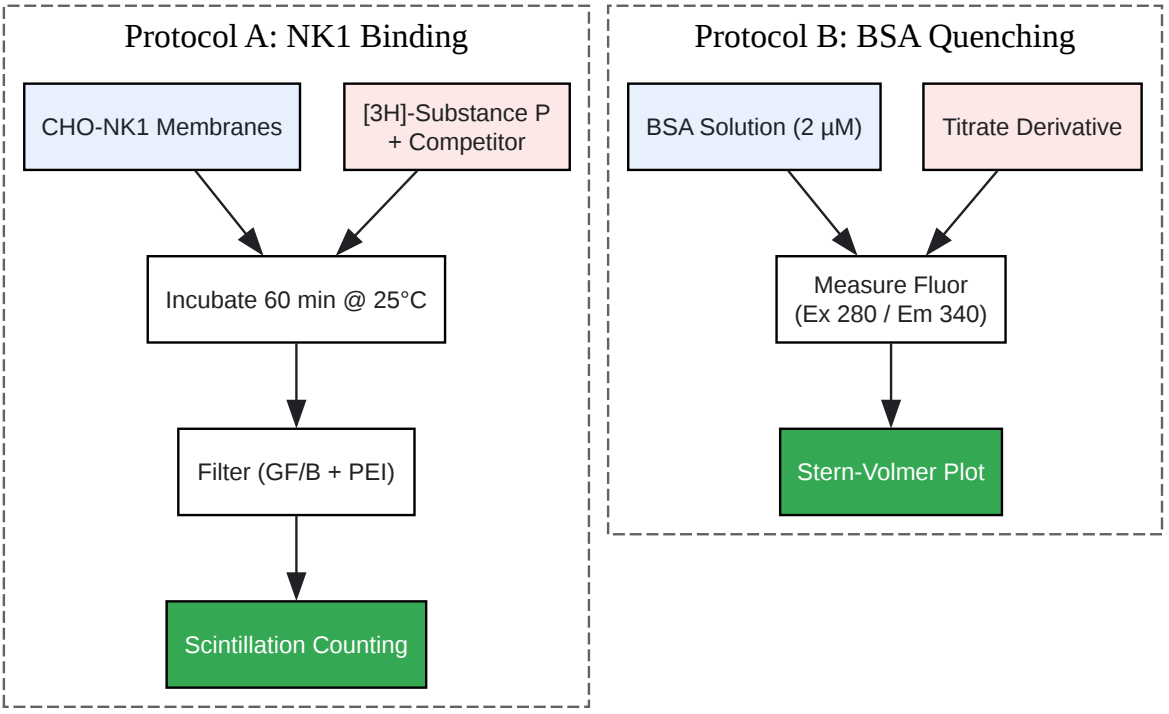

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Figure 2: Parallel experimental workflows for validating biological affinity (NK1) and physical interaction (BSA).

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